

p-Naphtholbenzein: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *p*-Naphtholbenzein

Cat. No.: B087086

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety and handling precautions for **p-Naphtholbenzein**. The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely and effectively.

Chemical Identification and Properties

p-Naphtholbenzein, also known as α -Naphtholbenzein, is a pH indicator commonly used in laboratory settings. Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	145-50-6	[1]
EC Number	205-656-3	[1]
Molecular Formula	C27H18O2	[1]
Appearance	Dark reddish-black solid powder	[2][3]
Melting Point	185 °C	[3]
Boiling Point	Approximately 90°C (for a 1% w/v solution)	[4]
Flash Point	40 °C (for a solution)	[5]
Auto-ignition Temperature	485 °C	[5]
Density	1.05 g/cm ³ at 20 °C (for a solution)	[5]
Solubility in Water	Not miscible or difficult to mix	[5][6]
Vapor Pressure	16 hPa at 20 °C	[5]
Lower Explosion Limit	4 Vol %	[5]
Upper Explosion Limit	17 Vol %	[5]

Hazard Identification and GHS Classification

p-Naphtholbenzein is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:

- Flammable Liquids: Category 3[5]
- Skin Corrosion/Irritation: Category 1A, Category 2[1][3][5][7]
- Serious Eye Damage/Eye Irritation: Category 1, Category 2[1][3][5][7]

- Acute Toxicity (Dermal): Category 4[5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1][3][7]

Signal Word: Danger[5], Warning[1][3]

Hazard Statements:

- H226: Flammable liquid and vapour.[5]
- H312: Harmful in contact with skin.[5]
- H314: Causes severe skin burns and eye damage.[5]
- H315: Causes skin irritation.[1][3][8]
- H318: Causes serious eye damage.[5]
- H319: Causes serious eye irritation.[1][3][8]
- H335: May cause respiratory irritation.[1][3][8]

Toxicological Data

The toxicological effects of **p-Naphtholbenzein** have been evaluated through various studies.

Metric	Value	Species	Route	Reference
LD50	3,310 mg/kg	Rat	Oral	[5]
LD50	1,060 mg/kg	Rabbit	Dermal	[5]

Primary Irritant Effect:

- Skin: Causes severe skin burns and irritation.[1][5]
- Eyes: Causes serious eye damage and irritation.[1][5]
- Inhalation: May cause respiratory irritation.[1][2]

Based on available data, **p-Naphtholbenzein** is not classified for respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity.^[5]

Experimental Protocols

The provided toxicological data, such as LD50 values, are typically determined using standardized protocols established by organizations like the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 423): This method involves the administration of the substance in graduated doses to a group of experimental animals (e.g., rats). The animals are observed for a set period, and the dose that causes mortality in 50% of the test population is determined.

Acute Dermal Toxicity (OECD 402): In this test, the substance is applied to the shaved skin of an animal (e.g., a rabbit) for a specified duration. The dose that results in the death of 50% of the animals is the dermal LD50.

Skin and Eye Irritation (OECD 404 & 405): These protocols involve applying the substance to the skin or into the eye of an animal and observing the effects over time to assess the level of irritation or corrosion.

Safe Handling and Storage

Handling:

- Handle in a well-ventilated place.^[1]
- Wear suitable protective clothing, including gloves and eye/face protection.^{[1][9]}
- Avoid contact with skin and eyes.^{[1][8]}
- Avoid the formation of dust and aerosols.^[1]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.^[1]
- Wash hands thoroughly after handling.^{[1][8]}

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][8]
- Keep away from ignition sources and incompatible materials such as strong oxidizers.[2][5][10]
- Store locked up.[1][5]

Emergency Procedures

First Aid Measures:

- After Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen.[1][2]
- After Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water.[1][2]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5]
- After Swallowing: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[1][2]

Firefighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1][9]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[10]
- Specific Hazards: Flammable liquid and vapor. Thermal decomposition can lead to the release of irritating gases and vapors.[9][10]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[1][9]

Accidental Release Measures:

- Personal Precautions: Wear protective equipment and keep unprotected persons away. Ensure adequate ventilation and remove all sources of ignition.[1][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[1]
- Methods for Cleaning Up: Collect spillage with non-combustible absorbent material and place it in a suitable container for disposal.[1]

Personal Protective Equipment

- Eye/Face Protection: Goggles or a face shield (EN 166).[9]
- Hand Protection: Protective gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[1]
- Skin and Body Protection: Long-sleeved, fire/flammable resistant, and impervious clothing.[1][9]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 136 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[9]

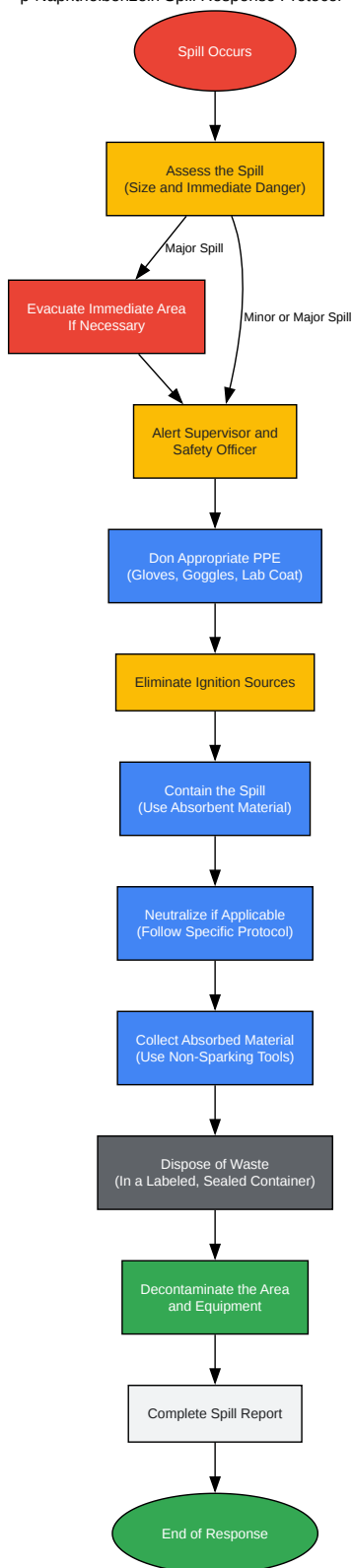
Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[5] Do not dispose of together with household garbage or allow the product to reach the sewage system.[5]

Visual Workflow for Chemical Spill Response

The following diagram illustrates the logical steps to be taken in the event of a **p-Naphtholbenzein** spill.

p-Naphtholbenzein Spill Response Protocol

[Click to download full resolution via product page](#)Caption: Workflow for handling a **p-Naphtholbenzein** spill.

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